

Isochlorogenic acid b solubility in DMSO, ethanol, and other solvents

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Compound of Interest

Compound Name: *Isochlorogenic acid b*

Cat. No.: B3432505

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Application Notes and Protocols for Isochlorogenic Acid B

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **Isochlorogenic acid b** (ICAB), a naturally occurring polyphenolic compound, in various solvents. This document also includes protocols for preparing solutions and outlines key signaling pathways in which ICAB is involved, offering a valuable resource for researchers in pharmacology, biochemistry, and drug discovery.

Solubility of Isochlorogenic Acid B

Isochlorogenic acid b exhibits solubility in a range of common laboratory solvents. Quantitative data from various sources has been compiled for easy reference.

Table 1: Solubility of **Isochlorogenic Acid B** in Different Solvents

Solvent	Solubility
Ethanol (EtOH)	≥51.6 mg/mL[1][2][3][4][5]
Dimethyl Sulfoxide (DMSO)	≥17.37 mg/mL
Water (H ₂ O)	≥4.92 mg/mL
Methanol	Soluble
Pyridine	Soluble

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

This protocol outlines the steps for preparing stock solutions of **Isochlorogenic acid b** for in vitro and in vivo studies.

Materials:

- **Isochlorogenic acid b** powder
- Dimethyl Sulfoxide (DMSO)
- Ethanol (95% or absolute)
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Isochlorogenic acid b** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of the chosen solvent (e.g., DMSO or ethanol) to the tube to achieve the desired stock concentration. For example, to prepare a 10 mM

stock solution in DMSO, add 193.6 μL of DMSO to 1 mg of **Isochlorogenic acid b** (Molecular Weight: 516.45 g/mol).

- Dissolution: Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming to 37°C and sonication can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: General Method for Solubility Determination by UV-Vis Spectroscopy

This protocol provides a general method for determining the solubility of **Isochlorogenic acid b** in a specific solvent, adapted from methodologies used for similar phenolic compounds.

Materials:

- **Isochlorogenic acid b** powder
- Selected solvent (e.g., DMSO, ethanol, water)
- UV-Vis Spectrophotometer and cuvettes
- Shaking incubator or orbital shaker
- Centrifuge
- Syringe filters (0.22 μm)
- Volumetric flasks and pipettes

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **Isochlorogenic acid b** powder to a known volume of the solvent in a sealed container.

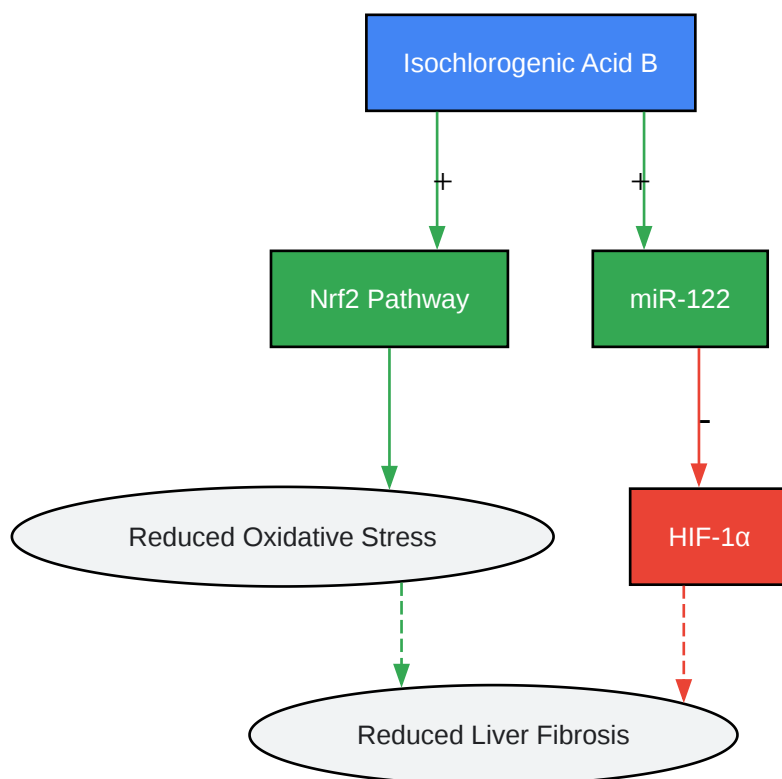
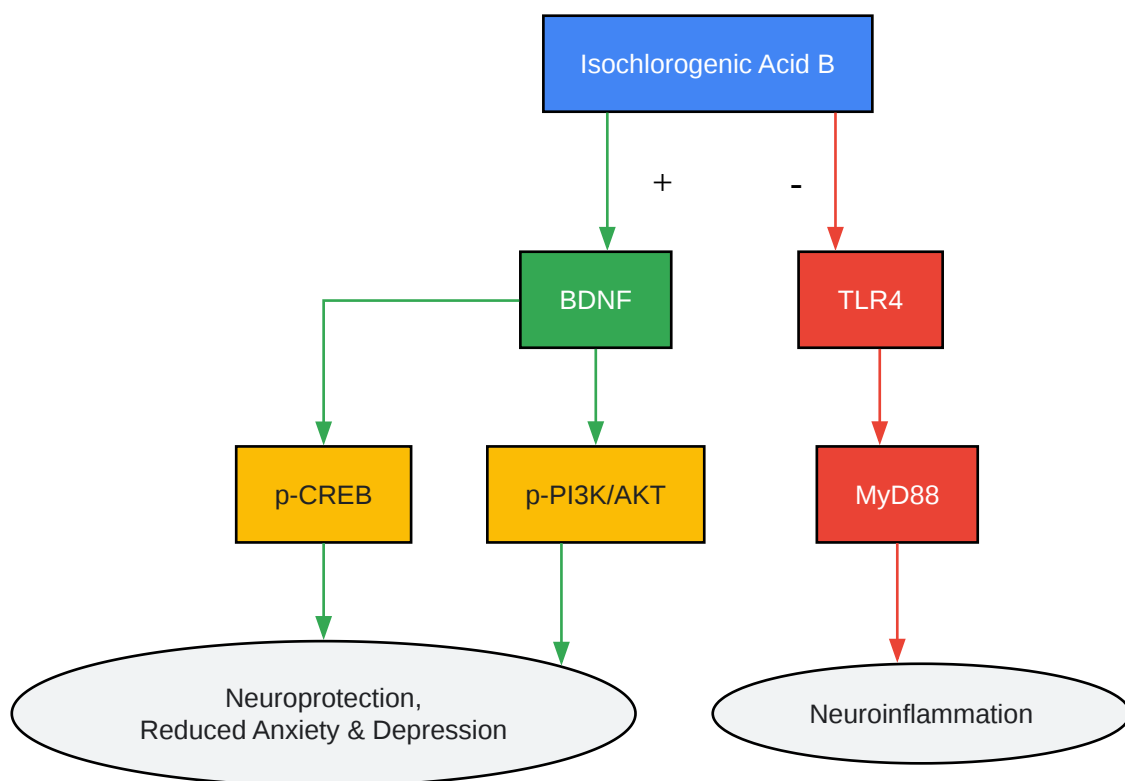
- **Equilibration:** Place the container in a shaking incubator at a constant temperature (e.g., 25°C or 37°C) and agitate for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation of Undissolved Solute:** Centrifuge the suspension at a high speed to pellet the undissolved solid.
- **Filtration:** Carefully collect the supernatant and filter it through a 0.22 µm syringe filter to remove any remaining solid particles.
- **Dilution:** Accurately dilute a known volume of the clear, saturated solution with the same solvent to a concentration that falls within the linear range of the UV-Vis spectrophotometer.
- **Spectrophotometric Measurement:** Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λ_{max}) for **Isochlorogenic acid b**.
- **Calculation:** Use a pre-established calibration curve of known **Isochlorogenic acid b** concentrations versus absorbance to determine the concentration of the diluted sample. Calculate the original concentration in the saturated solution to determine the solubility.

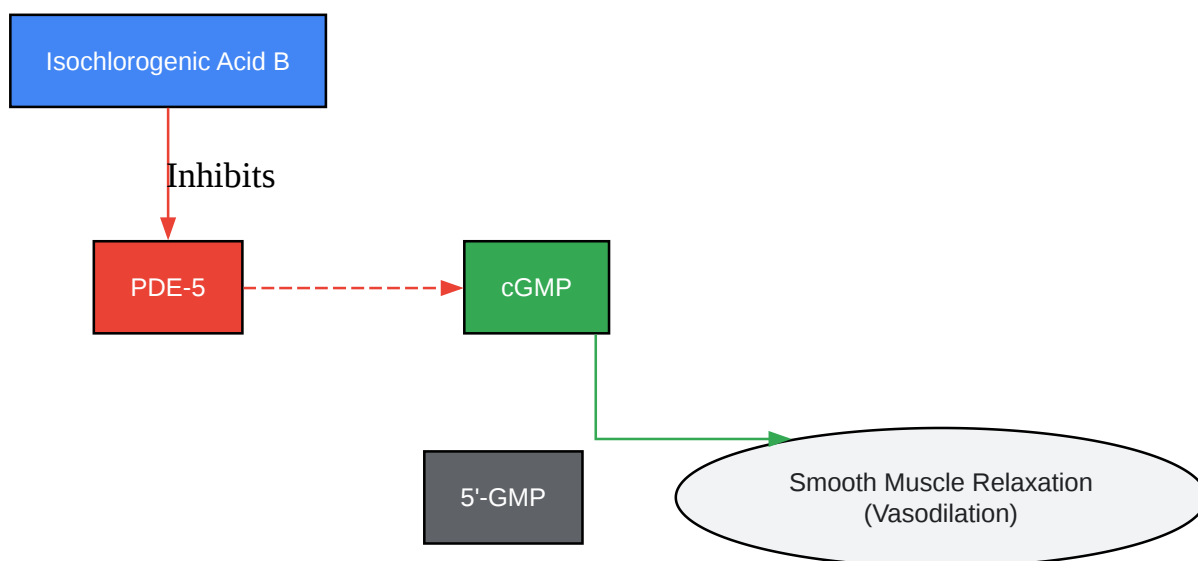
Signaling Pathways and Experimental Workflows

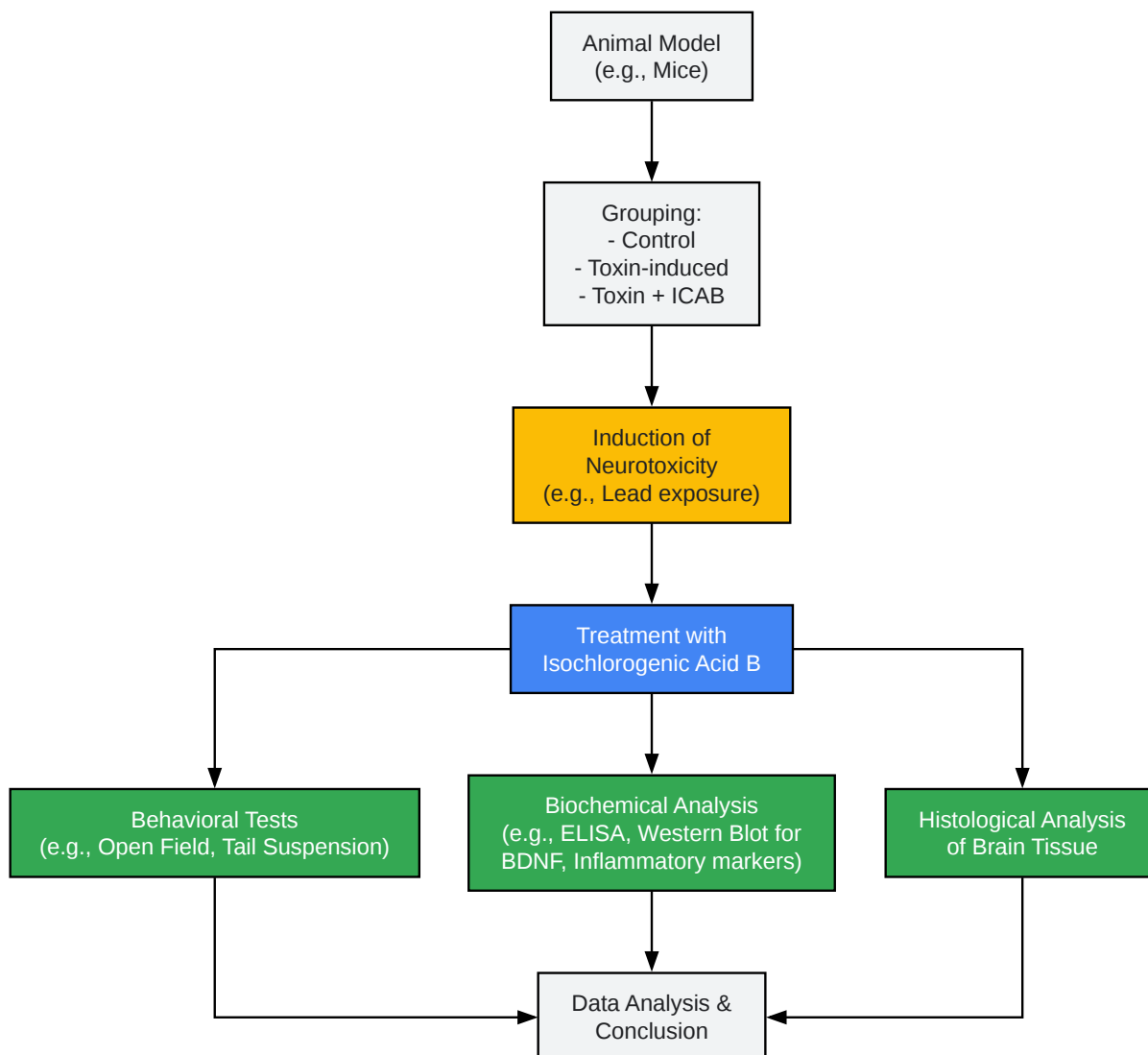
Isochlorogenic acid b has been shown to modulate several key signaling pathways, highlighting its therapeutic potential.

BDNF Signaling Pathway in Neuroprotection

Isochlorogenic acid b has demonstrated neuroprotective effects by modulating the Brain-Derived Neurotrophic Factor (BDNF) signaling pathway. It has been shown to increase the expression of BDNF and the phosphorylation of key downstream effectors like CREB and PI3K/AKT. Concurrently, it can decrease the levels of inflammatory mediators such as TLR4 and MyD88.







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